

chemical structure of 2,5-dichlorophenyl acetate

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Compound of Interest

Compound Name: 2,5-Dichlorophenyl acetate

CAS No.: 30124-46-0

Cat. No.: B1605865

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Technical Monograph: 2,5-Dichlorophenyl Acetate

Structural Characterization, Synthetic Pathways, and Industrial Utility

Executive Summary

2,5-Dichlorophenyl acetate (CAS: 30124-46-0) is a specialized chlorinated ester utilized primarily as a high-value intermediate in the synthesis of agrochemicals (e.g., Dicamba precursors) and as a substrate in enzymatic assays for esterase specificity.^{[1][2][3]} Its structural identity is defined by the acetylation of the phenolic oxygen at the 1-position of the 2,5-dichlorobenzene ring.

This guide provides a rigorous technical analysis of the compound's physicochemical profile, validated synthetic methodologies, and spectroscopic signatures, designed for researchers requiring high-fidelity data for process development or impurity profiling.

Part 1: Structural Identity & Physicochemical Profile

The electrophilic nature of the carbonyl carbon, combined with the electron-withdrawing chlorine substituents on the aromatic ring, renders **2,5-dichlorophenyl acetate** susceptible to nucleophilic attack, a property exploited in both its synthesis and its degradation studies.

Table 1: Physicochemical Specifications

Property	Value / Description	Source
IUPAC Name	(2,5-Dichlorophenyl) acetate	PubChem [1]
CAS Number	30124-46-0	PubChem [1]
Molecular Formula	C ₈ H ₆ Cl ₂ O ₂	PubChem [1]
Molecular Weight	205.04 g/mol	PubChem [1]
SMILES	CC(=O)Oc1cc(Cl)ccc1Cl	PubChem [1]
Physical State	Crystalline solid or viscous oil (purity dependent)	Derived [2]
Solubility	Soluble in CHCl ₃ , DMSO, EtOAc; insoluble in water	Standard [3]
Lipophilicity (LogP)	-2.6 (Predicted)	PubChem [1]

Part 2: Synthetic Methodology

Two primary routes exist for the generation of **2,5-dichlorophenyl acetate**. The Laboratory Route focuses on direct acetylation for analytical standards, while the Industrial Route utilizes a Baeyer-Villiger oxidation sequence, often employed to synthesize the parent phenol from 1,4-dichlorobenzene.

Method A: Direct Acetylation (Laboratory Scale)

Objective: High-purity synthesis for use as an analytical standard.

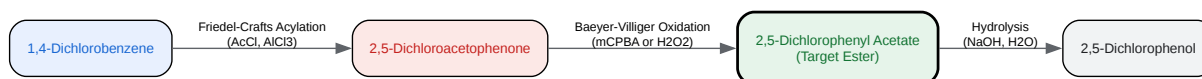
Protocol:

- Dissolution: Dissolve 10 mmol of 2,5-dichlorophenol in 20 mL of anhydrous dichloromethane (DCM).

- Base Addition: Add 12 mmol of Triethylamine (Et₃N) to act as a proton scavenger. Cool to 0°C.
- Acylation: Dropwise add 11 mmol of Acetyl Chloride or Acetic Anhydride. The reaction is exothermic.
- Monitoring: Stir at room temperature for 2 hours. Monitor via TLC (Hexane:EtOAc 8:2). The phenol spot (lower R_f) should disappear.
- Workup: Quench with cold water. Wash organic layer with 1M HCl (to remove amine), then sat. NaHCO₃, then brine.
- Purification: Dry over MgSO₄, filter, and concentrate. Recrystallize from hexane/ethanol if solid, or purify via silica column chromatography.

Method B: Baeyer-Villiger Oxidation (Industrial Pathway)

This route is significant in process chemistry as it converts 2,5-dichloroacetophenone into the ester, which is subsequently hydrolyzed to produce 2,5-dichlorophenol.[4]



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Figure 1: The industrial synthesis pathway illustrating the role of **2,5-dichlorophenyl acetate** as a key intermediate in the production of 2,5-dichlorophenol [4].

Part 3: Spectroscopic Characterization (Self-Validating Data)

To validate the structure of synthesized **2,5-dichlorophenyl acetate**, researchers should look for specific diagnostic signals that distinguish the ester from the starting phenol.

Nuclear Magnetic Resonance (¹H NMR)

The shift of the methyl protons and the specific splitting pattern of the aromatic ring are definitive.

Proton Environment	Chemical Shift (δ , ppm)	Multiplicity	Integration	Diagnostic Note
Acetate Methyl (-CH ₃)	2.30 - 2.35	Singlet (s)	3H	Distinct singlet; absent in phenol precursor.
Aromatic H-6	~7.20	Doublet (d)	1H	Ortho to ester; deshielded by induction.
Aromatic H-3, H-4	7.30 - 7.50	Multiplet (m)	2H	Overlapping signals dependent on solvent.

Note: Spectra should be recorded in CDCl₃. The absence of a broad singlet >5.0 ppm confirms the consumption of the phenolic -OH group. [5]

Infrared Spectroscopy (FT-IR)

- Carbonyl Stretch (C=O): A sharp, intense band at 1760–1775 cm⁻¹. This is higher than aliphatic esters due to conjugation with the aromatic ring oxygen (phenolic ester).
- C-O-C Stretch: Strong bands in the 1100–1250 cm⁻¹ region.
- Absence of O-H: The broad band at 3200–3500 cm⁻¹ (present in 2,5-dichlorophenol) must be absent.

Part 4: Safety & Handling

- Hazards: As a chlorophenol derivative, the compound should be treated as a potential irritant and toxicant.[5] Hydrolysis releases 2,5-dichlorophenol, which is toxic to aquatic life and a severe skin irritant.

- Storage: Store in a cool, dry place under inert gas (Argon/Nitrogen) to prevent moisture-induced hydrolysis.
- Disposal: Incineration in a chemical waste facility equipped with scrubbers for chlorinated compounds.

References

- PubChem. (n.d.). **2,5-Dichlorophenyl acetate** (Compound).[4][6] National Library of Medicine. Retrieved from [\[Link\]](#)
- ChemSrc. (2025).[7] 2,5-Dichlorophenol Properties (Precursor Data). Retrieved from [\[Link\]](#)[8]
- Google Patents. (2015). CN104591973A - Preparation method of 2,5-dichlorophenol.[4] Retrieved from
- Chemistry Steps. (2024). 1H NMR Chemical Shift Values Table. Retrieved from [\[Link\]](#)

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Sources

- 1. 2,4-Dichlorophenoxyacetic acid - Wikipedia [\[en.wikipedia.org\]](https://en.wikipedia.org)
- 2. 1H NMR Chemical Shift [\[sites.science.oregonstate.edu\]](https://sites.science.oregonstate.edu)
- 3. scs.illinois.edu [\[scs.illinois.edu\]](https://scs.illinois.edu)
- 4. CN104591973A - Preparation method of 2,5-dichlorophenol - Google Patents [\[patents.google.com\]](https://patents.google.com)
- 5. accustandard.com [\[accustandard.com\]](https://accustandard.com)
- 6. patentimages.storage.googleapis.com [\[patentimages.storage.googleapis.com\]](https://patentimages.storage.googleapis.com)
- 7. 2,5-Dichlorophenol | CAS#:583-78-8 | Chemsrc [\[chemsrc.com\]](https://chemsrc.com)
- 8. Phthalic acid, 2,5-dichlorophenyl nonyl ester - Chemical & Physical Properties by Cheméo [\[chemeo.com\]](https://chemeo.com)

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